

Proper storage conditions for Imatinib (Pyridine)-N-oxide

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Compound of Interest

Compound Name: **Imatinib (Pyridine)-N-oxide**

Cat. No.: **B024981**

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Technical Support Center: Imatinib (Pyridine)-N-oxide

This technical support center provides guidance on the proper storage, handling, and troubleshooting for **Imatinib (Pyridine)-N-oxide** for research and development purposes.

Frequently Asked Questions (FAQs)

Q1: What is Imatinib (Pyridine)-N-oxide?

A1: **Imatinib (Pyridine)-N-oxide** is a primary metabolite of Imatinib, a tyrosine kinase inhibitor used in cancer therapy.^[1] It is often used as a reference standard in analytical studies to quantify Imatinib and its metabolites in biological samples.

Q2: What are the recommended storage conditions for solid Imatinib (Pyridine)-N-oxide?

A2: For long-term storage, it is recommended to store solid **Imatinib (Pyridine)-N-oxide** at 2-8°C in a refrigerator.^{[2][3]} While some suppliers may ship the product at ambient temperatures, refrigerated storage is advised to ensure long-term stability.^{[2][3]}

Q3: Is Imatinib (Pyridine)-N-oxide sensitive to light?

A3: There is no specific data available on the photostability of **Imatinib (Pyridine)-N-oxide**. However, as a general laboratory best practice for structurally related compounds, it is

advisable to protect it from prolonged exposure to light. The parent drug, Imatinib, has been reported to be practically photostable.^[4] A study on the photochemistry of Imatinib and its substructures revealed that the pyridyl-pyrimidine fragment has a marked phototoxic potential.^[5]

Q4: Is Imatinib (Pyridine)-N-oxide hygroscopic?

A4: Specific data on the hygroscopicity of **Imatinib (Pyridine)-N-oxide** is not readily available. The parent compound, Imatinib mesylate, has a stable polymorphic form that is less hygroscopic.^[6] To prevent potential degradation due to moisture, it is recommended to store the compound in a tightly sealed container in a dry environment.

Q5: What is the recommended procedure for preparing solutions of **Imatinib (Pyridine)-N-oxide?**

A5: To prepare a solution, it is recommended to reconstitute the solid compound in a suitable solvent such as DMSO or ethanol. For quantitative applications, use a calibrated balance and volumetric flasks to ensure accuracy. It is advisable to prepare fresh solutions for each experiment. If short-term storage of a stock solution is necessary, store it at -20°C or -80°C, and perform stability tests to ensure its integrity over time.

Storage Conditions Summary

Parameter	Recommended Condition	Notes
Temperature (Solid)	2-8°C (Refrigerator) [2] [3]	Long-term storage. Ambient shipping conditions may be acceptable for short durations. [2] [3]
Temperature (Solution)	-20°C to -80°C	For short-term storage of stock solutions. Stability should be validated by the user.
Light Exposure	Protect from light	General best practice, as specific photostability data is unavailable.
Humidity	Store in a dry environment	Keep in a tightly sealed container to minimize moisture exposure.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Degradation of the compound due to improper storage.	Verify that the compound has been stored at the recommended 2-8°C and protected from light and moisture. Prepare a fresh solution from a new vial of the solid compound.
Inaccurate solution concentration.	Ensure precise weighing of the solid and use of calibrated equipment for solution preparation.	
Unexpected peaks in analytical chromatography	Presence of impurities or degradation products.	Confirm the purity of the compound using a fresh sample. If degradation is suspected, review storage and handling procedures. A study on Imatinib mesylate identified degradation products under acidic, alkaline, and oxidative stress. ^[4]
Poor solubility	Use of an inappropriate solvent.	Consult the product datasheet for recommended solvents. Sonication may aid in dissolving the compound.

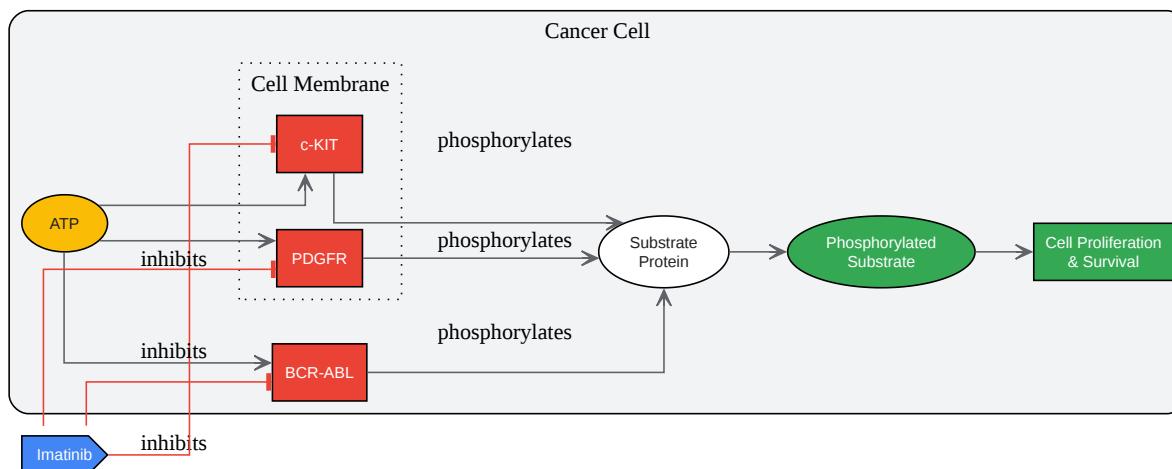
Experimental Protocols

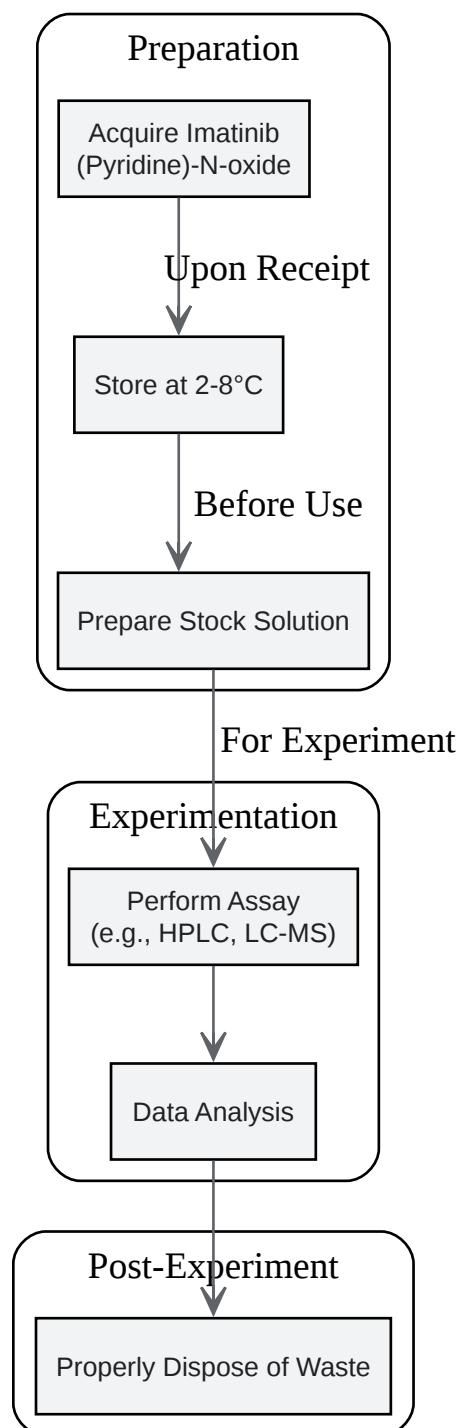
Protocol 1: Preparation of a Stock Solution (Example)

- Acclimatization: Allow the vial of solid **Imatinib (Pyridine)-N-oxide** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of the solid compound using an analytical balance in a chemical fume hood.

- Dissolution: Add the appropriate volume of a suitable solvent (e.g., DMSO) to the solid to achieve the desired concentration.
- Mixing: Vortex or sonicate the solution until the compound is completely dissolved.
- Storage: If not for immediate use, aliquot the stock solution into smaller, single-use vials and store at -20°C or -80°C to minimize freeze-thaw cycles.

Visualizations





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